

# Solubility and Stability of Dimethyl Vinyl Phosphate in Aqueous Solutions: A Technical Guide

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## Compound of Interest

Compound Name: *Dimethyl vinyl phosphate*

Cat. No.: *B080605*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current scientific understanding of the solubility and stability of **dimethyl vinyl phosphate** (DMVP) in aqueous solutions. This document is intended to be a valuable resource for researchers, scientists, and drug development professionals working with this compound.

## Physicochemical Properties of Dimethyl Vinyl Phosphate

**Dimethyl vinyl phosphate** (DMVP) is an organophosphorus compound with the chemical formula  $C_4H_9O_3P$ . A summary of its key physicochemical properties is presented in Table 1.

| Property            | Value                                          | Reference |
|---------------------|------------------------------------------------|-----------|
| Molecular Formula   | C <sub>4</sub> H <sub>9</sub> O <sub>3</sub> P |           |
| Molecular Weight    | 136.09 g/mol                                   |           |
| CAS Number          | 4645-32-3                                      |           |
| Appearance          | Colorless liquid                               |           |
| Density             | 1.146 g/mL at 20 °C                            |           |
| Boiling Point       | 197-202 °C                                     |           |
| Refractive Index    | n <sub>20/D</sub> 1.430-1.435                  |           |
| Storage Temperature | 2-8°C                                          |           |

## Solubility in Aqueous Solutions

**Dimethyl vinyl phosphate** is characterized by its high solubility in water. Multiple sources describe it as being "fully miscible with water" under ambient conditions.<sup>[1]</sup> This high water solubility is attributed to the hydrophilic nature of the phosphonate group.

## Quantitative Solubility Data

While qualitatively described as fully miscible, specific quantitative solubility data (e.g., in g/L or mg/mL at various temperatures) for **dimethyl vinyl phosphate** is not readily available in the reviewed literature. To obtain precise solubility data, it is recommended to follow a standardized protocol such as the OECD Guideline for the Testing of Chemicals, Test No. 105 ("Water Solubility").<sup>[2][3]</sup>

## Stability in Aqueous Solutions

The stability of **dimethyl vinyl phosphate** in aqueous solutions is a critical factor for its handling, storage, and application. The primary degradation pathway in aqueous media is hydrolysis. The molecule is noted to be sensitive to light, air, and moisture, and it is recommended to be stored under cold conditions.<sup>[1]</sup>

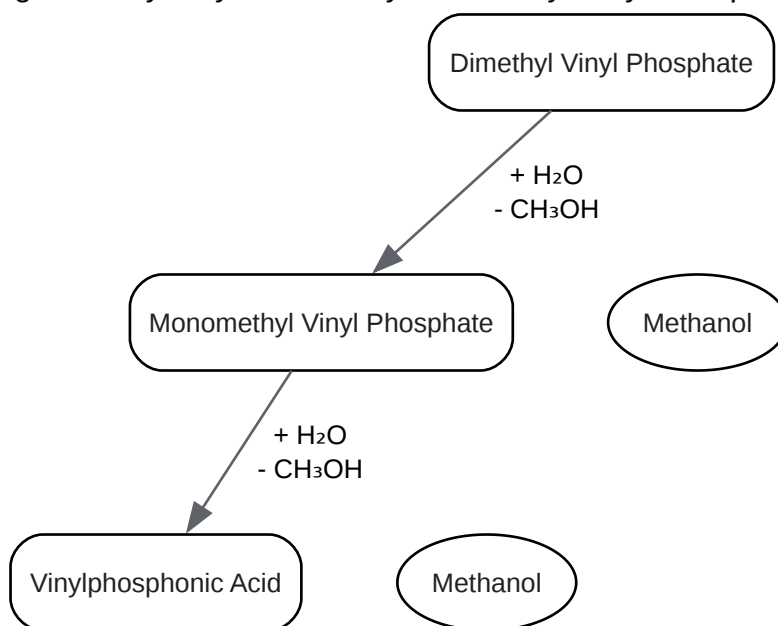
## Hydrolysis of Dimethyl Vinyl Phosphate

The ester linkages in **dimethyl vinyl phosphate** are susceptible to hydrolysis, which can be catalyzed by acids or bases. The ultimate hydrolysis product is vinylphosphonic acid, with the stepwise loss of two methyl groups.

A known procedure for the complete hydrolysis of **dimethyl vinyl phosphate** involves refluxing in 6 M aqueous hydrochloric acid for two hours.[4] This demonstrates its instability under strong acidic conditions and elevated temperatures.

#### Hydrolysis Pathway of **Dimethyl Vinyl Phosphate**

Figure 1: Hydrolysis Pathway of Dimethyl Vinyl Phosphate



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Caption: Hydrolysis of DMVP proceeds in two steps to yield vinylphosphonic acid.

## Influence of pH and Temperature on Stability

Quantitative data on the hydrolysis kinetics (e.g., half-life, degradation rate constants) of **dimethyl vinyl phosphate** as a function of pH and temperature are not readily available in the

public domain. However, the stability of phosphonates, in general, is known to be pH-dependent.

To illustrate the potential impact of pH, Table 2 presents photodegradation half-life data for other phosphonates in aqueous solutions. While this is a different degradation mechanism, it highlights the significant influence of pH on the stability of this class of compounds.

| Phosphonate               | pH  | Iron Presence      | Half-life (minutes) | Reference |
|---------------------------|-----|--------------------|---------------------|-----------|
| NTMP, EDTMP, DTPMP, HDTMP | 3   | Without            | 15 - 35             | [5]       |
| NTMP, EDTMP, DTPMP, HDTMP | 3   | With (3.6 $\mu$ M) | 5 - 10              | [5]       |
| NTMP, EDTMP, DTPMP, HDTMP | 5-6 | Without            | 10 - 35             | [5]       |
| NTMP, EDTMP, DTPMP, HDTMP | 5-6 | With (3.6 $\mu$ M) | 5 - 15              | [5]       |
| NTMP, EDTMP, DTPMP, HDTMP | 10  | Without            | 50 - 75             | [5]       |
| NTMP, EDTMP, DTPMP, HDTMP | 10  | With (3.6 $\mu$ M) | 35 - 60             | [5]       |

NTMP: Nitrilotris-methylenephosphonic acid, EDTMP: Ethylenediamine-tetra-methylenephosphonic acid, DTPMP: Diethylenetriaminepenta-methylenephosphonic acid, HDTMP: Hexaethylenediamine-tetra-methylenephosphonic acid.

## Experimental Protocols

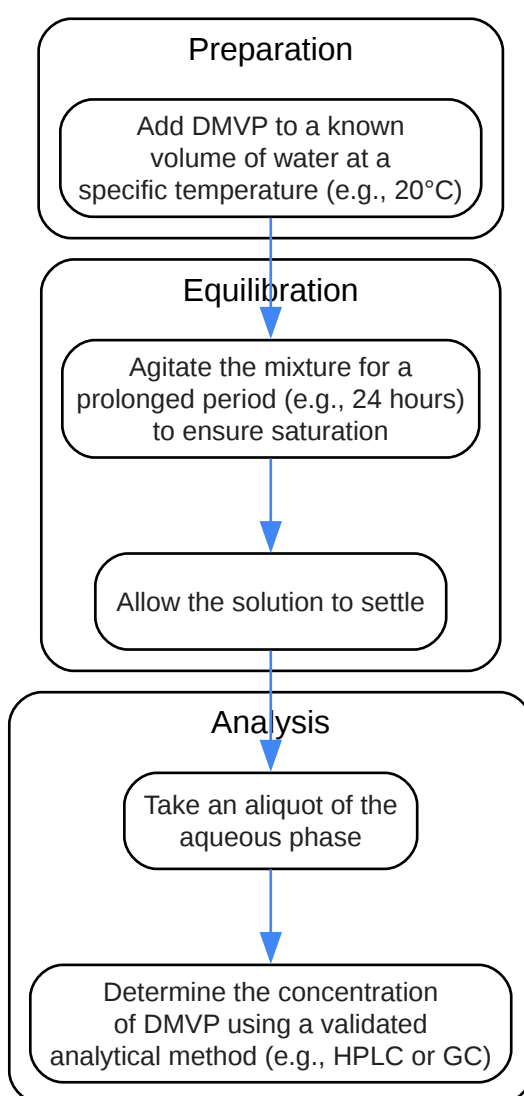
For researchers needing to generate specific solubility and stability data for **dimethyl vinyl phosphate**, standardized methodologies are recommended.

## Determination of Water Solubility (Adapted from OECD Guideline 105)

This protocol provides a framework for determining the water solubility of a substance.

### Experimental Workflow for Solubility Determination

Figure 2: Workflow for Water Solubility Determination



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Caption: A general workflow for determining the water solubility of DMVP.

#### Methodology:

- Preliminary Test: To estimate the approximate solubility, add increasing volumes of water at room temperature to a known amount of **dimethyl vinyl phosphate** (e.g., 0.1 g) in a stoppered measuring cylinder. After each addition, shake the mixture for 10 minutes and visually inspect for undissolved compound.[\[2\]](#)
- Flask Method (for solubilities  $> 10^{-2}$  g/L):
  - Prepare a saturated solution of **dimethyl vinyl phosphate** in water at a constant temperature (e.g.,  $20 \pm 0.5$  °C).
  - Stir the solution for a sufficient time to reach equilibrium (e.g., 24 hours).
  - Allow the mixture to stand to separate the phases.
  - Analyze the concentration of **dimethyl vinyl phosphate** in the aqueous phase using a suitable analytical method.
- Column Elution Method (for solubilities  $< 10^{-2}$  g/L):
  - A column is filled with an inert support material coated with the test substance.
  - Water is passed through the column at a slow, constant rate.
  - The concentration of the substance in the eluate is monitored until it reaches a plateau, indicating saturation.

## Determination of Hydrolysis as a Function of pH (Adapted from OECD Guideline 111)

This guideline describes a procedure to determine the rate of abiotic hydrolysis of chemicals in aqueous solutions at different pH values.[\[6\]](#)

#### Methodology:

- Preparation of Buffer Solutions: Prepare sterile aqueous buffer solutions at pH 4, 7, and 9.
- Test Substance Solution: Prepare a solution of **dimethyl vinyl phosphate** in each buffer solution. The concentration should be low enough to be soluble but high enough for accurate quantification.
- Incubation: Incubate the test solutions in the dark at a constant temperature (e.g., 25 °C or 50 °C).
- Sampling: At appropriate time intervals, withdraw aliquots from each test solution.
- Analysis: Determine the concentration of the remaining **dimethyl vinyl phosphate** in each aliquot using a validated, stability-indicating analytical method.
- Data Analysis: Plot the concentration of **dimethyl vinyl phosphate** versus time for each pH. Determine the pseudo-first-order rate constant ( $k$ ) and the half-life ( $t_{1/2}$ ) for the degradation at each pH.

## Analytical Methods for Quantification

A validated analytical method is crucial for accurate solubility and stability studies. While a specific, published stability-indicating method for **dimethyl vinyl phosphate** was not identified, suitable methods can be developed based on common techniques for organophosphorus compounds.

## High-Performance Liquid Chromatography (HPLC)

A stability-indicating reversed-phase HPLC method is a common approach for such studies.

Proposed HPLC Method Parameters:

- Column: C18 (e.g., Inertsil ODS, 150 x 4.6 mm, 5  $\mu$ m).<sup>[7]</sup>
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).<sup>[7][8]</sup>
- Detection: UV detection at a suitable wavelength (e.g., 210 nm).<sup>[7]</sup>

- Flow Rate: Typically 1.0 mL/min.[7]
- Column Temperature: Maintained at a constant temperature (e.g., 35 °C).[7]

Method development would involve optimizing the mobile phase composition to achieve good resolution between the parent **dimethyl vinyl phosphate** peak and any degradation products.

## Gas Chromatography (GC)

Gas chromatography can also be employed, particularly for the analysis of the parent compound and potentially volatile degradation products.

Proposed GC Method Parameters:

- Column: A capillary column with a suitable stationary phase (e.g., 5% OV-210).[9]
- Injector: Split/splitless injector.
- Carrier Gas: Helium or Nitrogen.
- Detector: A phosphorus-specific detector such as a Flame Photometric Detector (FPD) or a Nitrogen-Phosphorus Detector (NPD) is recommended for selectivity and sensitivity. Mass Spectrometry (MS) can also be used for identification and quantification.
- Derivatization: The hydrolysis products (monomethyl vinyl phosphate and vinylphosphonic acid) are ionic and not volatile. Their analysis by GC would require a derivatization step, for example, by benzylation, to form volatile esters.[9]

## Signaling Pathways

The reviewed scientific literature did not contain any information regarding the involvement of **dimethyl vinyl phosphate** in biological signaling pathways. As a synthetic intermediate, it is not expected to have a direct role in cellular signaling.

## Conclusion

**Dimethyl vinyl phosphate** is a water-miscible organophosphorus compound. Its stability in aqueous solutions is limited, particularly under acidic conditions, with hydrolysis being the



primary degradation pathway. While quantitative data on its solubility and degradation kinetics are not readily available, standardized OECD guidelines provide a clear framework for determining these crucial parameters. The development of a validated stability-indicating HPLC or GC method is essential for accurate quantification in such studies. This guide provides the foundational information and methodologies required for researchers and professionals to effectively work with **dimethyl vinyl phosphate** in aqueous environments.

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